

Personal protective equipment for handling (R)-Methyl 3-hydroxytetradecanoate

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Compound of Interest

Compound Name: (R)-Methyl 3-hydroxytetradecanoate

Cat. No.: B016835

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Essential Safety and Handling Guide for (R)-Methyl 3-hydroxytetradecanoate

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **(R)-Methyl 3-hydroxytetradecanoate** (CAS No. 76062-97-0). Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)


While comprehensive toxicological data for **(R)-Methyl 3-hydroxytetradecanoate** is not fully available, it is classified with the following hazards.^[1] The recommended Personal Protective Equipment (PPE) is therefore mandatory for all personnel handling this compound.

GHS Hazard Statements:

- H302: Harmful if swallowed.^[1]

- H312: Harmful in contact with skin.[1]
- H332: Harmful if inhaled.[1]

Based on these classifications, the following GHS pictograms are appropriate:

 alt text

A summary of the necessary PPE is provided in the table below.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or PVC).[2]	Prevents skin contact, which can be harmful.[1]
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required if handled in a well-ventilated area or fume hood.[2][3] If vapors or mists are generated, a NIOSH-approved respirator for organic vapors should be used.[2]	Prevents inhalation, which may be harmful.[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **(R)-Methyl 3-hydroxytetradecanoate**.

Property	Value
CAS Number	76062-97-0[1][4][5][6][7][8]
Molecular Formula	C15H30O3[7]
Molecular Weight	258.40 g/mol [7][8][9]
Occupational Exposure Limits	No specific limits have been established for this compound.[2][3][10][11][12] General guidelines for fatty acid methyl esters suggest maintaining exposure to a minimum.[2]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **(R)-Methyl 3-hydroxytetradecanoate** is critical for safety. The following workflow outlines the necessary steps from receipt to use.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Labeling: Ensure the container is clearly labeled with the chemical name and CAS number.
- Storage: Store the container in a cool, dry, and well-ventilated area.[9] It should be kept away from sources of ignition and incompatible materials such as strong oxidizing agents.[2][3]

Handling

- Ventilation: Always handle **(R)-Methyl 3-hydroxytetradecanoate** in a well-ventilated area. For procedures that may generate aerosols or vapors, a chemical fume hood is required.[2]
- Personal Protective Equipment: Before handling, don the appropriate PPE as detailed in the table above.
- Dispensing: When transferring the chemical, use appropriate tools and techniques to minimize the generation of dust or aerosols.

- Hygiene: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling the compound.^[2]

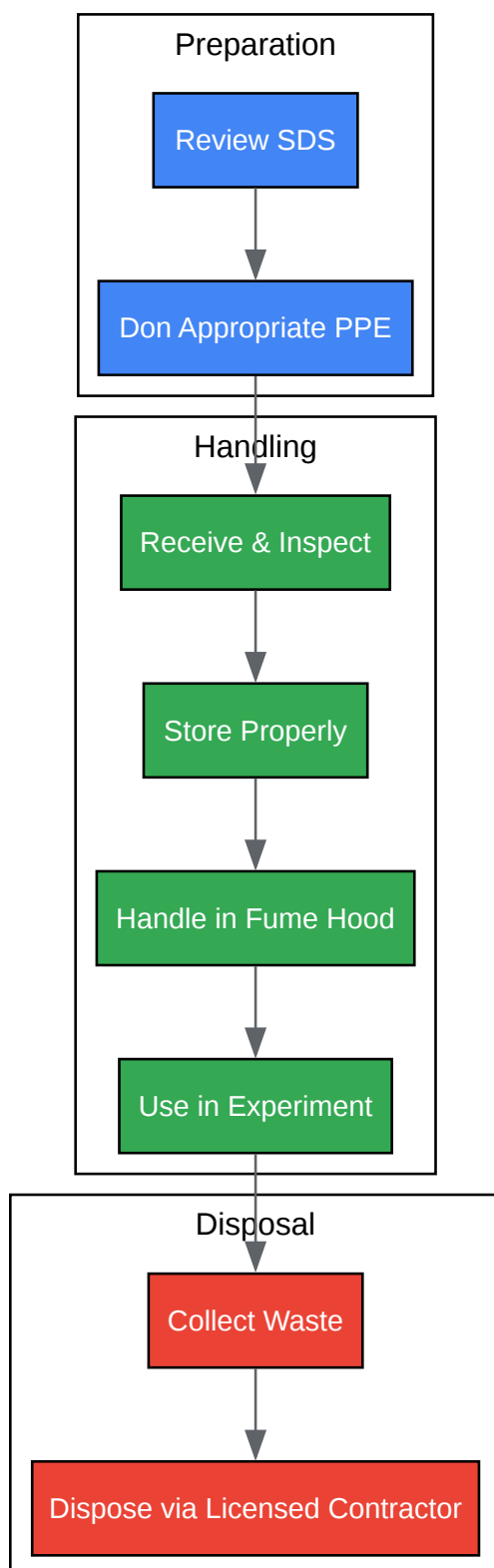
Disposal Plan

The disposal of **(R)-Methyl 3-hydroxytetradecanoate** and its containers must be carried out in accordance with all local, state, and federal regulations.^[1]

- Waste Collection: Collect waste material in a clearly labeled, sealed container.
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves or paper towels, should be treated as hazardous waste and disposed of accordingly.
- Disposal Route: Do not dispose of this chemical down the drain.^[2] Arrange for disposal through a licensed waste disposal company.

Safe Handling Workflow

The following diagram illustrates the key stages of safely handling **(R)-Methyl 3-hydroxytetradecanoate**.



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Caption: Workflow for the safe handling of **(R)-Methyl 3-hydroxytetradecanoate**.

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